Procedure for scale-up synthesis of CAS 101284-14-4

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Compound of Interest

Compound Name:	*METHYL 2-((PHENOXYACETYL)AMINO)BENZOATE*
CAS No.:	*101284-14-4*
Cat. No.:	*B403061*

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Application Note: Scalable Synthesis & Process Optimization for Cetrorelix Acetate (CAS 101284-14-4)

Executive Summary & Strategic Analysis

Target Molecule: Cetrorelix Acetate (CAS 101284-14-4) Sequence: Ac-D-2-Nal-D-4-Cl-Phe-D-3-Pal-Ser-Tyr-D-Cit-Leu-Arg-Pro-D-Ala-NH_2 Therapeutic Class: GnRH Antagonist (IVF, Prostate Cancer)

Scaling up Cetrorelix presents a unique chemical challenge distinct from standard peptide synthesis. The primary bottleneck is the D-Citrulline (D-Cit) residue at position 6. The urea moiety on the D-Cit side chain is highly nucleophilic and prone to acetylation during the final N-terminal capping step if standard acetic anhydride protocols are used. This results in the formation of the difficult-to-remove impurity [N^5-acetyl-D-Cit^6]-Cetrorelix.

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The Core Directive for Scale-Up: To ensure batch-to-batch consistency and high purity (>99%), this protocol utilizes a Convergent N-Terminal Capping Strategy. Instead of acetylating the full peptide sequence, we employ Ac-D-2-Nal-OH as the final building block.[1][2] This eliminates the need for free acetic anhydride in the presence of the D-Cit side chain, thereby nullifying the formation of the acetyl-urea impurity.

Synthesis Strategy & Causality

Resin Selection: The Foundation

- Choice: Rink Amide AM Resin (Loading: 0.4–0.6 mmol/g).
- Causality: High-loading resins (>0.8 mmol/g) lead to "peptide aggregation" during the synthesis of the hydrophobic N-terminal segment (Nal/Pal/Cl-Phe), causing deletion sequences. A moderate loading balances yield with steric accessibility.

Coupling Chemistry: Cost vs. Efficiency

- Reagents: DIC (Diisopropylcarbodiimide) / Oxyma Pure.
- Causality: While HATU is powerful, it is cost-prohibitive at the kilo-scale. DIC/Oxyma offers comparable coupling efficiency to HATU but with a safer safety profile (non-explosive) and lower cost than HOBt.
- Racemization Control: The coupling of Fmoc-L-Cys (not present here) and Fmoc-L-His are usually problematic. For Cetrorelix, D-4-Cl-Phe and D-3-Pal are bulky; extended coupling times (2-4 hours) at lower temperatures (25°C) are preferred over heating to prevent racemization.

The Critical D-Cit Strategy

- Standard Route (Risky): Couple Fmoc-D-2-Nal-OH

  Fmoc Removal

  Acetylation (

). Risk: Acetylation of D-Cit urea.[1]

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- Optimized Route (Recommended): Couple Ac-D-2-Nal-OH directly. Benefit: Zero exposure of D-Cit to acetylating reagents.[1][2]

Detailed Experimental Protocols

Protocol A: Solid Phase Assembly (Fmoc-SPPS)

Materials:

- Rink Amide AM Resin (0.5 mmol/g)
- Fmoc-amino acids (3.0 eq relative to resin)[1]
- Final AA: Ac-D-2-Nal-OH (Custom synthesized or sourced)
- Activator: DIC / Oxyma Pure (1:1 ratio)
- Deprotection: 20% Piperidine in DMF + 0.1M HOBt (to suppress aspartimide formation, though less relevant here, it protects against base-catalyzed side reactions).

Step-by-Step Workflow:

- Resin Swelling: Swell resin in DCM for 30 min, then wash with DMF (3x).
- Fmoc Deprotection: Treat with 20% Piperidine/DMF (2 x 10 min). Wash DMF (5x).
- Coupling Cycle (Repeat for AA 10 to 2):
  - Dissolve Fmoc-AA-OH (3.0 eq) and Oxyma (3.0 eq) in minimal DMF.
  - Add DIC (3.0 eq) and pre-activate for 2 minutes.
  - Add to resin. Agitate for 120 minutes at 25°C.
  - Kaiser Test: Verify coupling completion. If blue, re-couple.
- Final Coupling (The Safety Lock):
  - Couple Ac-D-2-Nal-OH (3.0 eq) using DIC/Oxyma.

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- Note: Do NOT perform a separate acetylation step with acetic anhydride.

- Final Wash: Wash resin with DMF (3x), DCM (3x), and MeOH (3x). Dry under vacuum.

Protocol B: Cleavage & Global Deprotection

Cocktail Formulation:

- Ratio: TFA (90%) / TIS (5%) / H_2O (5%).

- Note: Avoid EDT (ethanedithiol) unless oxidation is observed; Cetrorelix lacks Met/Cys, making the stench of EDT unnecessary. TIS (Triisopropylsilane) is sufficient to scavenge trityl cations from D-Cit protection (if Trt used) or Pbf from Arg.

Procedure:

- Cool the cleavage cocktail to 0°C.

- Add dry resin to the reactor.

- Add cocktail (10 mL per gram of resin).

- Allow to warm to room temperature and agitate for 3 hours.

- Precipitation: Filter resin. Dropwise add filtrate into cold (-20°C) MTBE (Methyl tert-butyl ether) or Diethyl Ether (10x volume).

- Centrifuge/Filter the white precipitate (Crude Cetrorelix TFA salt).

Protocol C: Purification & Salt Exchange (The "Trustworthiness" Pillar)

The crude peptide is a TFA salt. The commercial product must be an Acetate salt.

Step 1: Preparative HPLC (Purification)[1][3]

- Column: C18 Reverse Phase (10µm, 100Å).

- Buffer A: 0.1% TFA in Water.

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- Buffer B: 0.1% TFA in Acetonitrile.
- Gradient: 20% B to 50% B over 40 minutes.
- Criterion: Collect fractions >99.0% purity.

Step 2: Salt Exchange (TFA

Acetate)

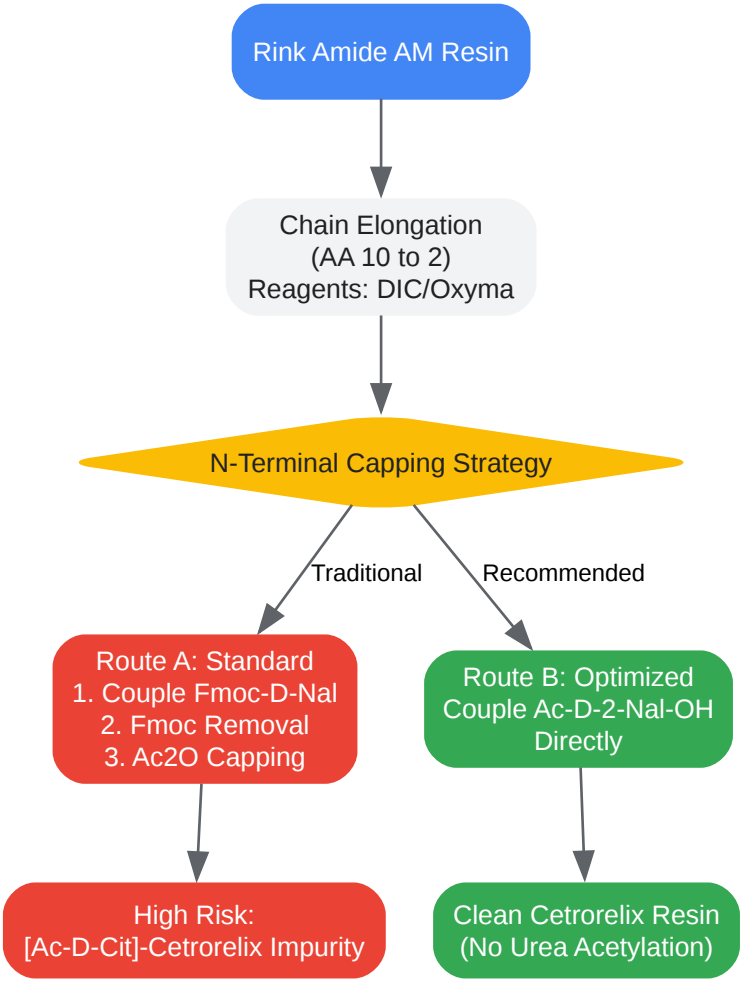
- Method: Reload purified fractions onto the C18 column.
- Wash 1: Flush with 5 column volumes of 0.1M Ammonium Acetate (pH 4.5). This displaces the trifluoroacetate counterions with acetate.
- Wash 2: Flush with water to remove excess ammonium salts.
- Elution: Elute with 1% Acetic Acid in Acetonitrile/Water.
- Lyophilization: Freeze dry the eluate to obtain Cetrorelix Acetate.[4]

Process Visualization

Workflow 1: Synthesis Logic

This diagram illustrates the critical decision point regarding N-terminal acetylation to prevent impurities.

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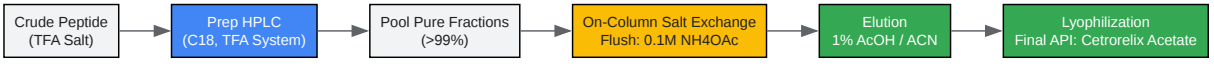


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Caption: Comparative workflow showing the advantage of using Ac-D-2-Nal-OH to prevent D-Citrulline side-chain acetylation.

Workflow 2: Purification & Salt Exchange

This diagram details the conversion of the intermediate TFA salt to the final Acetate API.



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Caption: Downstream processing stream ensuring removal of TFA and conversion to the pharmacopoeial Acetate form.

Analytical Controls & Specifications

To validate the process, the following specifications must be met at the Final API stage.

Parameter	Specification	Method	Rationale
Appearance	White to off-white powder	Visual	Standard for lyophilized peptides.
Purity (HPLC)	99.0%	RP-HPLC (C18)	Critical for injectable APIs.
Impurity: D-Cit(Ac)	0.10%	HPLC/MS	Indicates success of "Route B" strategy.
Acetate Content	5.0% – 12.0%	IC / HPLC	Confirms salt exchange efficiency.
TFA Content	0.25%	IC	TFA is toxic; must be removed.
Water Content	10.0%	Karl Fischer	Lyophilization efficiency.
Mass Balance	1431.0 ± 1 Da	ESI-MS	Identity confirmation.

Troubleshooting Guide

- Issue:Low Solubility in HPLC Buffer.
  - Cause: The hydrophobic N-terminus (Nal, Cl-Phe, Pal) induces aggregation.
  - Solution: Dissolve crude peptide in 50% Acetic Acid first, then dilute with water. If needed, add small amount of TFE (Trifluoroethanol) during loading, though Acetic Acid is usually sufficient.
- Issue:Incomplete Coupling of Arg.

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- Cause: Steric hindrance from the Pbf protecting group.
- Solution: Double couple Arg residue. Use a higher temperature (35°C) specifically for this step if racemization is controlled.

References

- Patent:Process for the preparation of Cetrorelix Acetate. US Patent Application 2019/0382447.[5] (Describes the purification and salt exchange protocols).
- Patent:Preparation method of Cetrorelix. CN Patent 104610433A. (Details the Ac-D-2-Nal-OH strategy to avoid D-Cit acetylation).
- Journal:Synthesis of Diastereomerically Pure Cetrorelix Acetate by Using Fmoc Solid-Phase Peptide Synthesis. Chemical Biology & Drug Design. (Discusses racemization control of Arg and Ser).
- Regulatory:Cetrotide (Cetrorelix Acetate) European Public Assessment Report. EMA. (Provides specifications and impurity limits).

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